

3,5-Dibromo-2-methylpyridin-4-amine IUPAC name and synonyms

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Compound of Interest

Compound Name: 3,5-Dibromo-2-methylpyridin-4-amine

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A Technical Guide to 3,5-Dibromo-2-methylpyridin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **3,5-Dibromo-2-methylpyridin-4-amine**, including its nomenclature, chemical properties, and its role as a chemical intermediate. Due to the limited availability of detailed experimental protocols for this specific isomer, a logical synthesis workflow is presented based on established pyridine chemistry.

Nomenclature

The compound is systematically named according to IUPAC standards, and it is also known by several synonyms in commercial and research contexts.

- IUPAC Name: **3,5-Dibromo-2-methylpyridin-4-amine**[\[1\]](#)[\[2\]](#)
- CAS Number: 126325-54-0[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Synonyms: 4-AMINO-3,5-DIBROMO-2-METHYLPYRIDINE, 4-Pyridinamine, 3,5-dibromo-2-methyl-[\[1\]](#)[\[4\]](#)

It is important to distinguish this compound from its isomer, 3,5-Dibromo-4-methylpyridin-2-amine (CAS: 3430-29-3), which is more widely documented.[5][6][7]

Chemical and Physical Properties

The key properties of **3,5-Dibromo-2-methylpyridin-4-amine** are summarized in the table below. This data is compiled from chemical supplier specifications and public chemical databases.

Property	Value	Source
Molecular Formula	C ₆ H ₆ Br ₂ N ₂	[1][3]
Molecular Weight	265.93 g/mol	[1][3]
Appearance	Off-white to light brown solid	[1]
Purity (Typical)	≥95%	[3]
Storage Temperature	2-8°C	[1]

Experimental Protocols & Synthesis

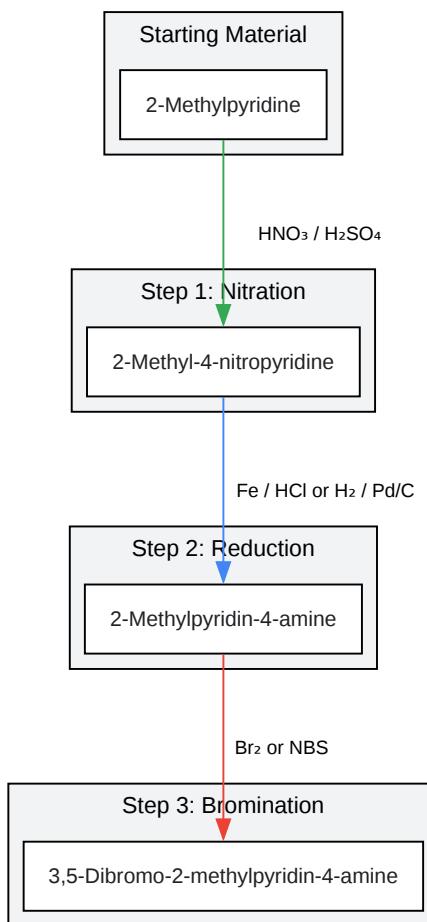
Detailed, peer-reviewed experimental protocols for the synthesis of **3,5-Dibromo-2-methylpyridin-4-amine** are not readily available in the public domain. However, a plausible synthetic route can be proposed based on common organic chemistry reactions for pyridine derivatives. The general strategy involves the synthesis of a substituted pyridine ring followed by bromination and amination steps. The logical workflow for a potential synthesis is depicted below.

This proposed pathway serves as an illustrative example for researchers. The synthesis of a related compound, 3,5-dibromo-4-aminopyridine, has been achieved in a one-step reaction from pyridine or pyridine salts using HBr, an ammonium salt, and H₂O₂, which may suggest alternative strategies.[8]

Logical Workflow and Visualization

The following diagram illustrates a logical, multi-step synthesis approach to obtain **3,5-Dibromo-2-methylpyridin-4-amine**. This workflow is a hypothetical pathway based on

established chemical transformations.



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Caption: Proposed synthetic pathway for **3,5-Dibromo-2-methylpyridin-4-amine**.

Applications in Research and Drug Development

While specific applications for **3,5-Dibromo-2-methylpyridin-4-amine** are not extensively documented, its structure suggests its utility as a key intermediate in organic synthesis. Halogenated pyridines are valuable building blocks in the development of more complex molecules.[8][9] Like its isomers, this compound serves as a scaffold for creating novel derivatives for various fields:

- Pharmaceutical Development: It can be used as a starting material for synthesizing biologically active molecules, potentially for anti-cancer, antimicrobial, or other therapeutic

agents.[9][10]

- Agrochemical Synthesis: The pyridine core is common in herbicides and fungicides, making this compound a candidate for developing new crop protection agents.[7][10]
- Materials Science: Pyridine derivatives are also utilized in the creation of specialized polymers and coatings.[10]

The two bromine atoms at positions 3 and 5 are chemically active sites, allowing for further functionalization through cross-coupling reactions to build more complex molecular architectures.[9]

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